

Application Note: Synthesis Protocols for [3-(Azocan-1-ylmethyl)phenyl]methanamine

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Compound of Interest

Compound Name: [3-(Azocan-1-ylmethyl)phenyl]methanamine

CAS No.: 115174-13-5

Cat. No.: B2532258

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Executive Summary

This guide details the synthesis of **[3-(Azocan-1-ylmethyl)phenyl]methanamine**, a bifunctional building block containing a primary benzylamine and a tertiary azocane (heptamethyleneimine) moiety. This scaffold is frequently utilized in the development of GPCR ligands, kinase inhibitors, and CNS-active agents where the azocane ring serves as a hydrophobic, space-filling pharmacophore.

The protocol prioritizes a convergent, two-step synthetic route designed for reproducibility and scalability. Unlike direct alkylation strategies that often suffer from poly-alkylation side products, this guide employs a Reductive Amination followed by a Chemoselective Nitrile Reduction. This approach ensures high purity and operational safety.

Key Chemical Transformations

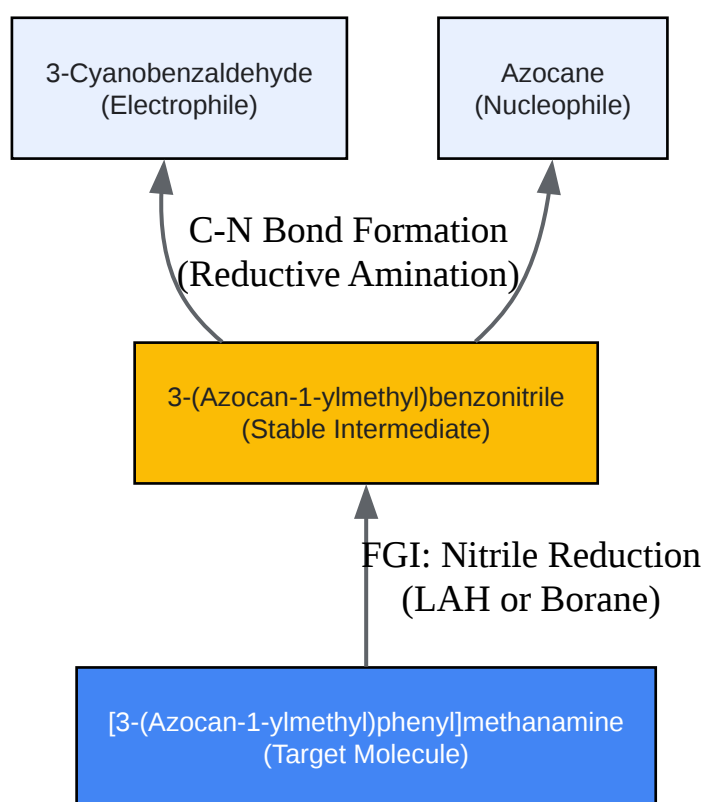
- Reductive Amination: Coupling of 3-cyanobenzaldehyde and azocane using Sodium Triacetoxyborohydride (STAB).

- Nitrile Reduction: Conversion of the nitrile intermediate to the primary amine using Lithium Aluminum Hydride (LAH).

Retrosynthetic Analysis & Strategy

The strategic disconnection relies on the stability of the meta-substituted benzene core. By introducing the tertiary amine (azocane) first, we avoid the complications of differentiating between two primary amines later in the sequence.

Pathway Visualization



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Figure 1: Retrosynthetic disconnection strategy isolating the nitrile reduction as the final step.

Detailed Experimental Protocols

Step 1: Synthesis of 3-(Azocan-1-ylmethyl)benzoxonitrile

Reaction Type: Reductive Amination (Indirect) Rationale: Sodium triacetoxyborohydride (STAB) is selected over NaBH_3CN to avoid toxic cyanide byproducts and to allow the reaction to

proceed in non-protic solvents (DCM/DCE), which minimizes side reactions.

Materials

Reagent	Equiv.	MW (g/mol)	Role
3-Cyanobenzaldehyde	1.0	131.13	Electrophile
Azocane	1.1	113.20	Nucleophile
NaBH(OAc) ₃ (STAB)	1.5	211.94	Reducing Agent
Acetic Acid (AcOH)	1.0	60.05	Catalyst
Dichloromethane (DCM)	-	-	Solvent (Anhydrous)

Procedure

- **Activation:** In a flame-dried round-bottom flask (RBF) equipped with a magnetic stir bar, dissolve 3-cyanobenzaldehyde (1.0 equiv) in anhydrous DCM (0.2 M concentration).
- **Imine Formation:** Add Azocane (1.1 equiv) followed by Acetic Acid (1.0 equiv). Stir at room temperature (RT) for 30–60 minutes under nitrogen. Note: Formation of the iminium ion is often indicated by a slight color change.
- **Reduction:** Cool the mixture to 0°C. Add STAB (1.5 equiv) portion-wise over 10 minutes to control mild exotherm.
- **Reaction:** Remove the ice bath and stir at RT for 4–12 hours. Monitor by TLC (SiO₂; 5% MeOH in DCM). The aldehyde spot (high R_f) should disappear.
- **Quench:** Quench carefully with saturated aqueous NaHCO₃ solution until gas evolution ceases.
- **Workup:**
 - Extract the aqueous layer with DCM (3x).
 - Wash combined organics with Brine.

- Dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.
- Purification: The crude oil is typically sufficient for the next step. If purity is <90% by LCMS, purify via flash column chromatography (Hexanes:EtOAc gradient).

Checkpoint: The intermediate should show a distinct nitrile stretch in IR ($\sim 2230\text{ cm}^{-1}$) and the disappearance of the aldehyde proton ($\sim 10\text{ ppm}$) in ^1H NMR.

Step 2: Synthesis of [3-(Azocan-1-ylmethyl)phenyl]methanamine

Reaction Type: Nitrile Reduction Rationale: Lithium Aluminum Hydride (LAH) provides a robust, complete reduction of the nitrile to the primary amine. While Borane-THF is an alternative, LAH is generally faster for this specific transformation.

Materials

Reagent	Equiv.	MW (g/mol)	Role
Intermediate (Step 1)	1.0	~ 228.3	Substrate
LiAlH_4 (2.0M in THF)	2.5	37.95	Reducing Agent
THF (Anhydrous)	-	-	Solvent
Rochelle's Salt	-	-	Workup Agent

Procedure

- Setup: Flame-dry a 2-neck RBF and assemble a reflux condenser under an inert atmosphere (Argon/Nitrogen).
- Solubilization: Dissolve the Intermediate (from Step 1) in anhydrous THF (0.1 M).
- Addition: Cool the solution to 0°C . Add LiAlH_4 solution (2.5 equiv) dropwise via syringe. Caution: Hydrogen gas evolution.
- Reflux: Warm to RT, then heat to reflux (66°C) for 3–6 hours. Monitor by LCMS (look for M+4 mass shift).

- Fieser Workup (Critical Step):
 - Cool reaction to 0°C.[1]
 - Dilute with diethyl ether (2x reaction volume).
 - Slowly add water (x mL, where x = grams of LAH used).
 - Add 15% NaOH solution (x mL).
 - Add water (3x mL).
 - Warm to RT and stir for 15 minutes until a white, granular precipitate forms.
- Isolation: Filter the mixture through a Celite pad. Wash the pad thoroughly with diethyl ether.
- Drying: Dry the filtrate over Na₂SO₄ and concentrate.
- Salt Formation (Optional but Recommended): Dissolve the free base oil in Et₂O or EtOH and add HCl (4M in Dioxane) to precipitate the dihydrochloride salt for long-term stability.

Quality Control & Characterization

Expected Analytical Data

- ¹H NMR (400 MHz, CDCl₃):
 - Aromatic: Multiplet δ 7.2–7.4 ppm (4H).
 - Benzyl (Amine): Singlet δ 3.85 ppm (2H, Ar-CH₂-NH₂).
 - Benzyl (Azocane): Singlet δ 3.60 ppm (2H, Ar-CH₂-N<).
 - Azocane Ring: Multiplets δ 2.5–2.6 ppm (4H, α-protons), δ 1.5–1.7 ppm (10H, bulk ring protons).
- Mass Spectrometry (ESI+):
 - Calculated [M+H]⁺: 233.20

- Observed $[M+H]^+$: 233.2 ± 0.1

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Incomplete Reduction (Step 2)	Old LAH reagent or moisture ingress.	Use fresh LAH; ensure anhydrous THF. Increase reflux time.
Emulsion during Workup	Aluminum salts forming gel.	Use Rochelle's salt (Sodium potassium tartrate) saturated solution instead of Fieser method if emulsion persists. Stir overnight.
Low Yield (Step 1)	Imine hydrolysis before reduction.	Ensure molecular sieves are used if solvent is not strictly anhydrous. Add STAB slowly.

Safety & Handling

- Azocane: Corrosive and flammable.[2] Handle in a fume hood. Avoid skin contact.
- Lithium Aluminum Hydride (LAH): Pyrophoric. Reacts violently with water. Keep a Class D fire extinguisher nearby. Never use halogenated solvents (DCM) for LAH reactions or workups.
- Sodium Triacetoxyborohydride (STAB): Evolves hydrogen gas upon reaction. Ensure proper venting.

References

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